

A Comprehensive Technical Guide to the Solubility of Alachlor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alachlor

Cat. No.: B1666766

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This technical guide provides an in-depth overview of the solubility of **Alachlor**, a widely used chloroacetanilide herbicide. Understanding the solubility of this compound in both aqueous and organic media is critical for environmental fate assessment, formulation development, and toxicological studies. This document compiles quantitative solubility data, details experimental protocols for solubility determination, and visualizes key related pathways.

Quantitative Solubility Data

The solubility of **Alachlor** varies significantly between water and different organic solvents. The following tables summarize the available quantitative data to provide a clear comparison.

Table 1: Solubility of Alachlor in Water

Temperature (°C)	Solubility (mg/L)	pH	Source
20	240	7	[1]
23	140	Not Specified	[2]
25	242	Not Specified	[3]
25	240	Not Specified	[4]
20	170	7	[5]
20	188	5	[5]
20	179	9	[5]

Table 2: Solubility of Alachlor in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Source
Acetone	20	>827	[5]
Dimethylformamide (DMF)	Not Specified	30,000 (30 mg/ml)	[3]
Dimethyl sulfoxide (DMSO)	Not Specified	30,000 (30 mg/ml)	[3]
1,2-Dichloroethane	20	>749	[5]
Ethyl acetate	20	>761	[5]
Heptane	20	130	[5]
Methanol	20	>803	[5]
Xylene	20	>723	[5]
Diethyl Ether	Not Specified	Soluble	[6]
Benzene	Not Specified	Soluble	[3][4]
Chloroform	Not Specified	Soluble	[6]
Ethanol	Not Specified	Soluble	[3][6]
Hexane	Not Specified	Slightly Soluble	[4]

Experimental Protocols for Solubility Determination

The most widely accepted method for determining the solubility of chemical substances is the Shake-Flask Method, as described in the OECD Guideline for the Testing of Chemicals, No. 105.[7][8][9] This method is considered the gold standard for its reliability.[10]

Shake-Flask Method (OECD 105)

Principle: This method is based on achieving a saturated solution of the substance in a solvent through prolonged agitation. The concentration of the dissolved substance in the saturated solution is then determined analytically, representing its solubility at the experimental temperature.

Apparatus and Reagents:

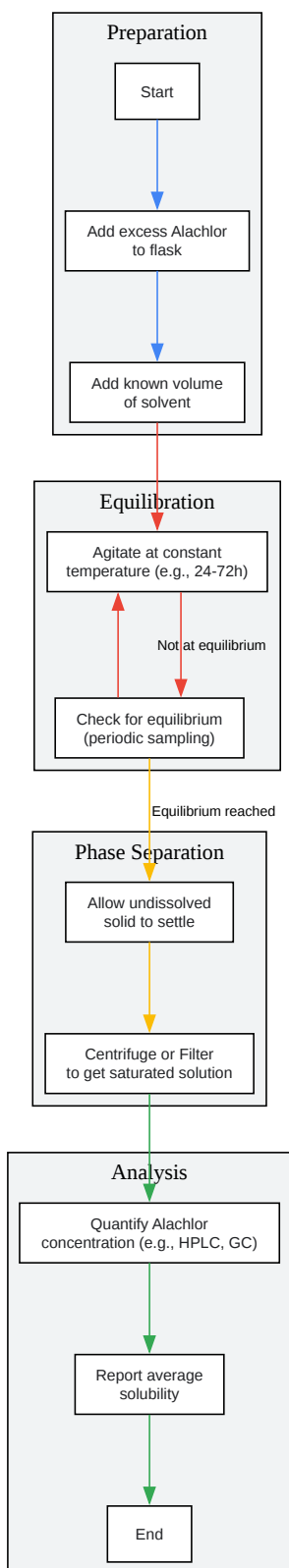
- Glass flasks with stoppers
- Constant temperature shaker or water bath
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, GC, UV-Vis spectrophotometer)
- High-purity **Alachlor**
- Solvent of interest (e.g., distilled water, organic solvent)

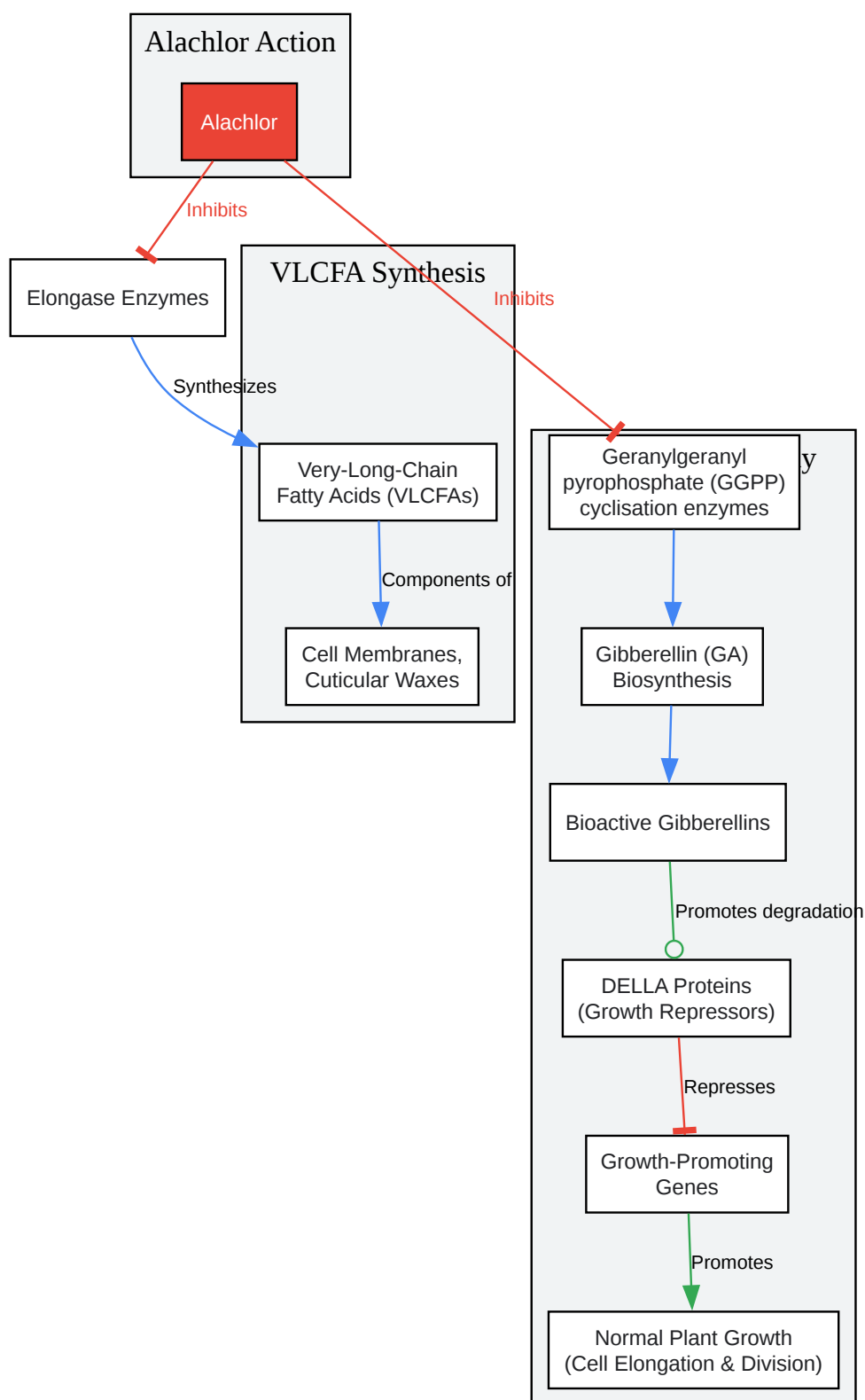
Procedure:

- Preliminary Test: An initial estimation of solubility is performed to determine the appropriate amount of substance and the time required to reach equilibrium. This involves adding an excess of **Alachlor** to the solvent and shaking for a set period (e.g., 24 hours), followed by a rough concentration measurement.
- Definitive Test: a. An amount of **Alachlor** sufficient to ensure a saturated solution (typically 5-10 times the estimated solubility) is added to each of at least three flasks.[\[11\]](#) b. A known volume of the solvent is added to each flask. c. The flasks are sealed and placed in a constant temperature shaker (e.g., 20 ± 0.5 °C). d. The flasks are agitated until equilibrium is reached. This may take 24 to 72 hours, and is confirmed by taking samples at different time points (e.g., 24, 48, 72 hours) and observing no significant change in concentration.[\[12\]](#)
- Phase Separation: a. Once equilibrium is established, the flasks are removed from the shaker and allowed to stand to let undissolved material settle. b. The saturated solution is then separated from the excess solid by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- Analysis: a. The concentration of **Alachlor** in the clear, saturated solution is determined using a validated analytical method. High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are commonly used for this purpose. b. The final solubility is reported as the average of the determinations from the replicate flasks.

Visualizations

Experimental Workflow: Shake-Flask Solubility Determination





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